

N-Acetyl-L-Cysteine Methyl Ester: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methyl acetyl-L-cysteinate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of N-acetyl-L-cysteine methyl ester, a derivative of the widely studied N-acetyl-L-cysteine (NAC). This document details its physicochemical properties, synthesis, and mechanism of action, with a focus on its applications in research and drug development. Experimental protocols and relevant signaling pathways are also presented to facilitate its use in a laboratory setting.

Physicochemical Properties

N-acetyl-L-cysteine methyl ester is the methyl ester derivative of N-acetyl-L-cysteine. The esterification of the carboxyl group increases its lipophilicity, which is suggested to enhance its cell permeability compared to its parent compound, NAC.^{[1][2][3]}

Quantitative Data Summary

Below is a table summarizing the key quantitative data for N-acetyl-L-cysteine methyl ester and, for comparison, its parent compound N-acetyl-L-cysteine.

Property	N-acetyl-L-cysteine methyl ester	N-acetyl-L-cysteine (NAC)
Molecular Weight	177.22 g/mol [4][5][6][7]	163.19 g/mol [8][9]
Molecular Formula	C6H11NO3S[5][6][7]	C5H9NO3S[8][9]
CAS Number	7652-46-2[4][6][7]	616-91-1[8][9]
Melting Point	77-81 °C[6]	106-108 °C[8]
Solubility	Chloroform (Sparingly), Methanol (Slightly)[10]	Soluble in water, ethanol, methanol, DMSO[8]
Optical Activity	[α] _{20/D} -24.0±3°, c = 1% in methanol[6]	---
Appearance	White to faint yellow powder or crystals[6]	White crystalline powder
pKa	---	9.52 (thiol group)[8]
LogP	---	-0.6[8]

Synthesis and Purification

The synthesis of N-acetyl-L-cysteine methyl ester is typically achieved through the esterification of N-acetyl-L-cysteine. Several methods have been reported, with the most common involving the use of methanol in the presence of an acid catalyst.

Experimental Protocol: Synthesis via Acid-Catalyzed Esterification

This protocol describes a common method for the synthesis of N-acetyl-L-cysteine methyl ester.[5][6]

Materials:

- N-acetyl-L-cysteine
- Dry Methanol

- Concentrated Sulfuric Acid (H_2SO_4)
- Ethyl Acetate
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Rotary evaporator
- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- Suspend N-acetyl-L-cysteine in dry methanol in a round-bottom flask under a nitrogen atmosphere.
- Stir the suspension vigorously for 15 minutes at room temperature.
- Slowly add a catalytic amount of concentrated sulfuric acid dropwise to the stirring suspension.
- Allow the reaction to stir at room temperature for 22-24 hours.
- After the reaction is complete, add water to the mixture.
- Remove the methanol and water under reduced pressure using a rotary evaporator.
- Dilute the resulting residue with ethyl acetate and transfer to a separatory funnel.

- Wash the organic layer with a saturated aqueous sodium bicarbonate solution to neutralize any remaining acid.
- Separate the organic layer and extract the aqueous layer again with ethyl acetate.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.
- Concentrate the filtrate in vacuo to yield N-acetyl-L-cysteine methyl ester as a white crystalline solid.

Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as diethyl ether/petroleum ether, to obtain a product with higher purity.^[4]

Mechanism of Action and Signaling Pathways

The biological effects of N-acetyl-L-cysteine methyl ester are largely attributed to its intracellular conversion to N-acetyl-L-cysteine and subsequently L-cysteine, a precursor to the major endogenous antioxidant, glutathione (GSH).^{[1][2][3]} The increased lipophilicity of the methyl ester facilitates its passage across cell membranes.

The primary mechanisms of action include:

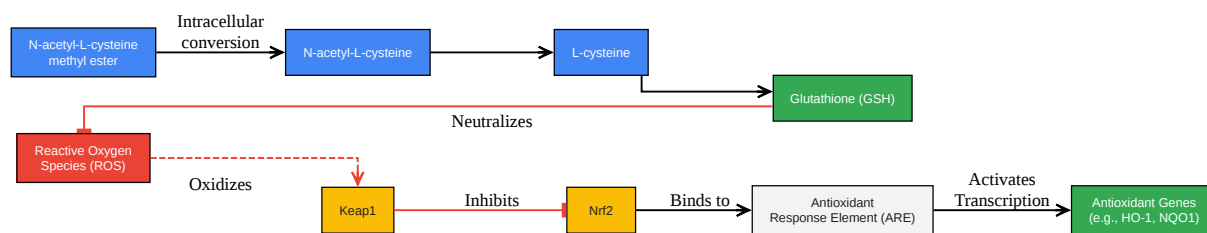
- **Replenishment of Intracellular Glutathione:** By providing L-cysteine, it boosts the synthesis of GSH, which is crucial for detoxifying reactive oxygen species (ROS) and other electrophilic species.^[11]
- **Direct ROS Scavenging:** The thiol group of cysteine can directly scavenge free radicals.^{[11][12]}
- **Modulation of Inflammatory Pathways:** It has been shown to inhibit the activation of redox-sensitive transcription factors such as NF- κ B, which plays a key role in the inflammatory response.^[13]
- **Regulation of Cell Survival and Apoptosis:** It can influence cell survival pathways, such as the PI3K/Akt and mTOR pathways, and inhibit apoptosis.^{[14][15]}

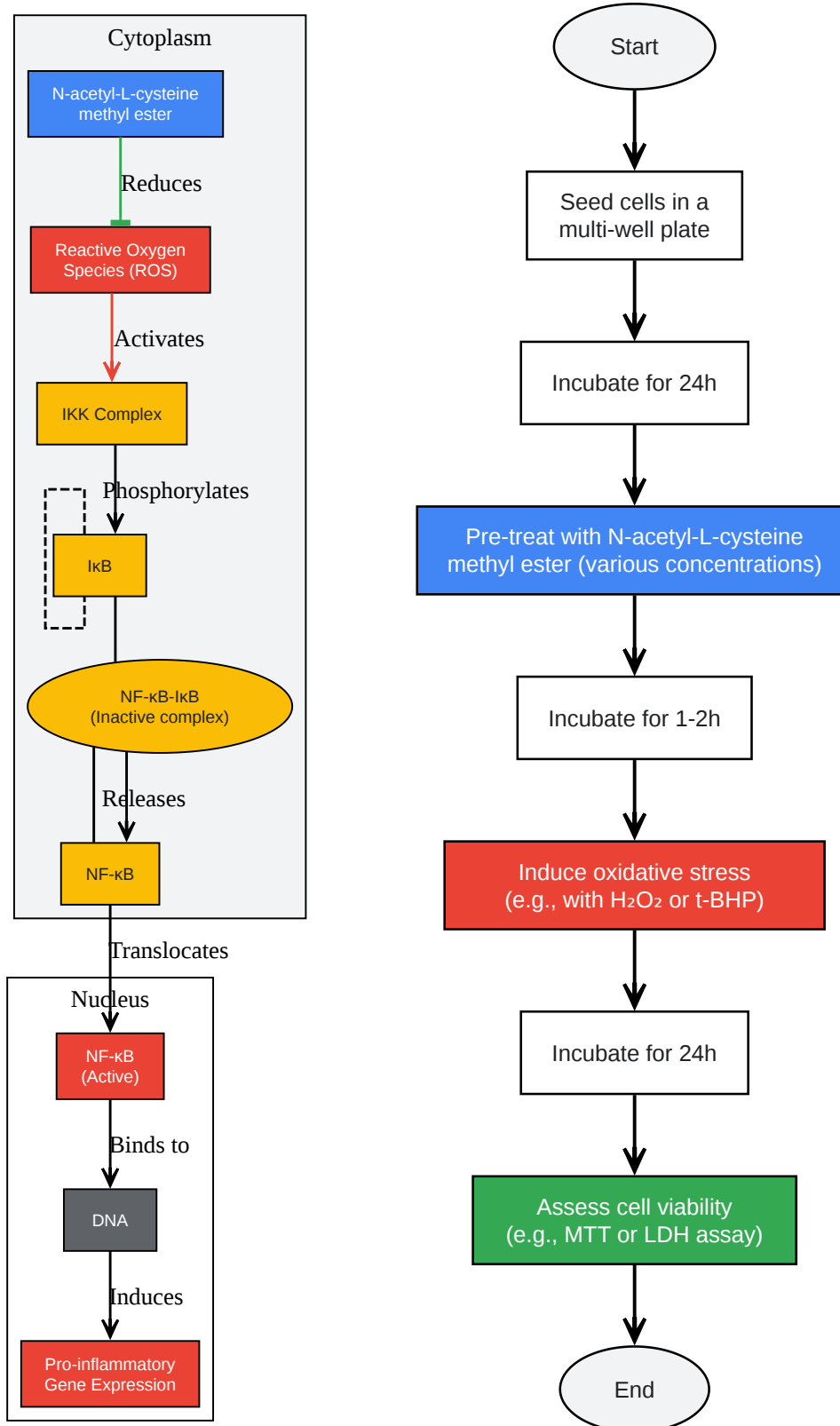
- Production of Hydrogen Sulfide (H_2S): Recent evidence suggests that NAC and its derivatives can be converted to H_2S , a signaling molecule with cytoprotective effects.[\[12\]](#)[\[16\]](#)

Signaling Pathways

1. Nrf2-Mediated Antioxidant Response

N-acetyl-L-cysteine and its derivatives can activate the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2 - Antioxidant Response Element) pathway, a critical cellular defense mechanism against oxidative stress.





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